

Application Notes and Protocols for Live-Cell Imaging Using JC-1 Dye

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *jc-1*

Cat. No.: B7765246

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Audience: Researchers, scientists, and drug development professionals.

Introduction

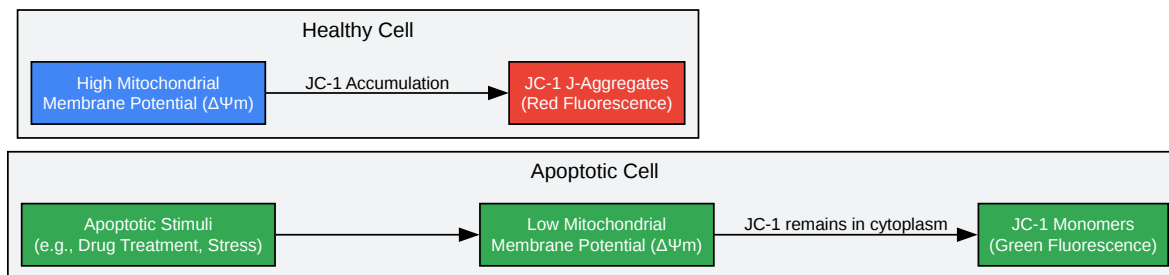
Mitochondrial membrane potential ($\Delta\Psi_m$) is a critical indicator of mitochondrial function and overall cell health. A decrease in $\Delta\Psi_m$ is a key event in the early stages of apoptosis. The **JC-1** (5,5',6,6'-tetrachloro-1,1',3,3'-tetraethylbenzimidazolylcarbocyanine iodide) dye is a lipophilic, cationic probe widely used for monitoring mitochondrial health in live cells.[1][2] **JC-1** exhibits a unique potential-dependent accumulation in mitochondria, allowing for a ratiometric assessment of the mitochondrial membrane potential.[3][4]

In healthy cells with a high mitochondrial membrane potential, **JC-1** accumulates and forms "J-aggregates," which emit an intense red fluorescence (emission peak at ~590-595 nm).[3][5][6] Conversely, in apoptotic or unhealthy cells with a low mitochondrial membrane potential, **JC-1** remains in its monomeric form in the cytoplasm, exhibiting green fluorescence (emission peak at ~527-530 nm).[5][6][7] The ratio of red to green fluorescence intensity provides a sensitive measure of mitochondrial depolarization, independent of factors like mitochondrial size, shape, and density.[3][4] This makes **JC-1** a robust tool for studying apoptosis and mitochondrial dysfunction in various cell types, including neurons and myocytes, as well as in intact tissues and isolated mitochondria.[1][3]

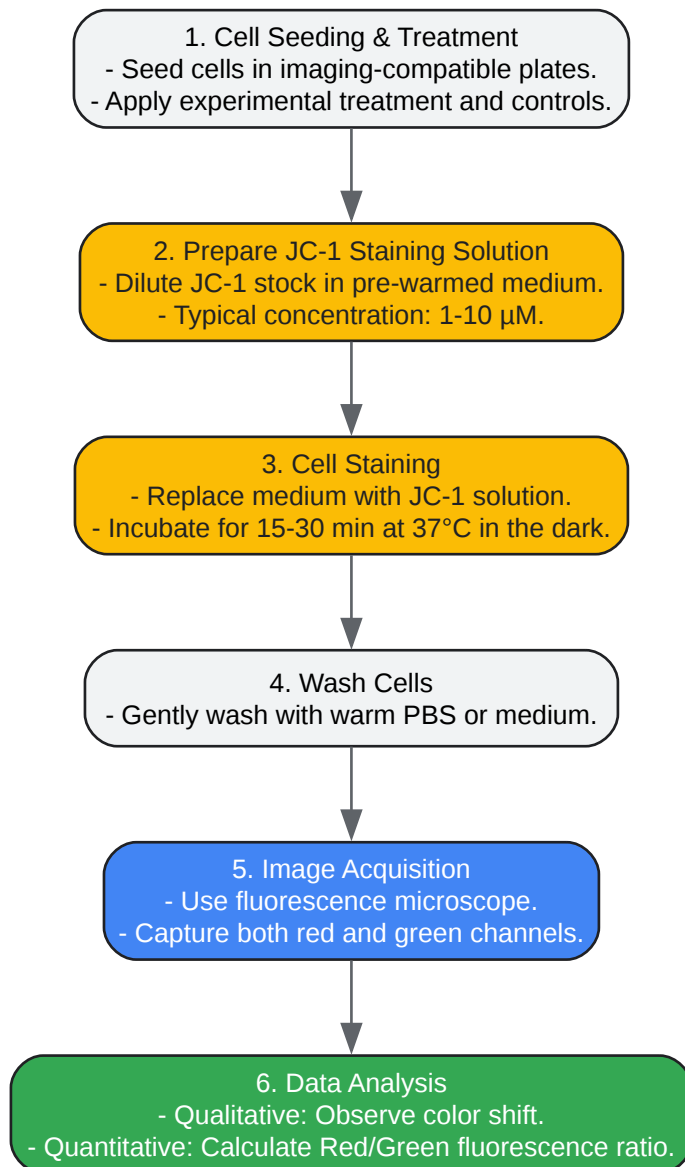
Signaling Pathway

The **JC-1** dye does not directly participate in a signaling pathway but rather serves as an indicator of the mitochondrial membrane potential, which is a crucial component of the intrinsic apoptotic signaling pathway. A decrease in mitochondrial membrane potential is an early event in apoptosis, leading to the release of pro-apoptotic factors like cytochrome c from the mitochondria into the cytoplasm.

JC-1 Dye as an Indicator of Mitochondrial Health



Live-Cell Imaging Workflow with JC-1 Dye



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